

Essential Safety and Operational Guide for Handling Lombazole (Lansoprazole)

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Compound of Interest

Compound Name: *Lombazole*

Cat. No.: *B1675039*

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This document provides immediate and essential safety, logistical, and operational guidance for researchers, scientists, and drug development professionals handling **Lombazole** (Lansoprazole). The following procedures are designed to ensure laboratory safety and proper chemical management.

I. Personal Protective Equipment (PPE) and Safety Precautions

When handling **Lombazole**, adherence to the following PPE and safety protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

General Handling Precautions:

- Work in a well-ventilated area. For operations that may generate dust or aerosols, use a chemical fume hood or other approved containment system.[1]
- Avoid all contact with skin and eyes, and prevent inhalation of dust, mists, or vapors.[1]
- Wash hands and any exposed skin thoroughly after handling, especially before breaks and at the end of the workday.[1]
- Do not eat, drink, or smoke in areas where **Lombazole** is handled.[1]

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields, chemical splash goggles, or a full-face shield.	Protects against eye irritation from dust or splashes.[2]
Skin Protection	Nitrile or other impervious gloves. Protective lab coat or garment.	Prevents skin irritation and allergic reactions upon contact. [3]
Respiratory Protection	Required when dusts are generated. Use a NIOSH-approved respirator.	Prevents respiratory system irritation from inhaling dust particles.[4]

An emergency eyewash station and safety shower should be readily accessible in the work area.[2]

II. Quantitative Safety and Solubility Data

While specific occupational exposure limits for Lansoprazole have not been established[1][4][5], the following quantitative data provides insights into its biological activity and solubility, which are critical for experimental design and safety assessment.

Table 1: IC50 Values of Lansoprazole in Human Cancer Cell Lines (72h Exposure)[6]

Cell Line	Cancer Type	IC50 (μ M)
A375	Skin Melanoma	99
A549	Lung Cancer	217
CACO-2	Colorectal Cancer	272
MCF-7	Breast Cancer	208
PANC-1	Pancreatic Cancer	181

Table 2: Solubility of Lansoprazole[7]

Solvent	Solubility (mg/mL)	Solubility (mM)
DMSO	74	200.34
Dimethylformamide (DMF)	~30	~81.2
Ethanol	9 - 14	24.36 - 37.9
DMSO:PBS (pH 7.2) (1:1)	~0.5	~1.35
Water	Insoluble	Insoluble

III. Experimental Protocols

The following protocols provide step-by-step guidance for preparing **Lombazole** (Lansoprazole) for in vitro experiments.

Protocol 1: Preparation of a High-Concentration Lansoprazole Stock Solution in DMSO[6][7][8]

- Materials:
 - Lansoprazole powder
 - Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
 - Sterile microcentrifuge tubes or vials
 - Vortex mixer
 - 0.22 µm syringe filter
- Procedure:
 1. In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of Lansoprazole powder.
 2. Dissolve the powder in the appropriate volume of anhydrous DMSO to achieve the desired high concentration (e.g., 10-50 mM).

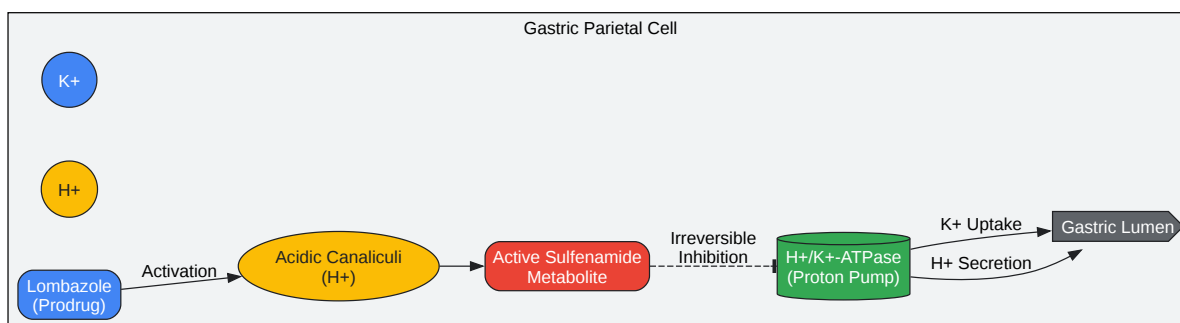
3. Vortex the solution until the Lansoprazole is completely dissolved. Gentle warming may be applied if necessary.
4. Sterile-filter the stock solution using a 0.22 μm syringe filter into a sterile, light-protected container.
5. Aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles.
6. Store the aliquots at -20°C or -80°C for long-term stability.

Protocol 2: Preparation of Working Solutions for Cell Culture[6][7]

- Materials:
 - Lansoprazole stock solution in DMSO
 - Sterile phosphate-buffered saline (PBS), cell culture medium (e.g., DMEM, RPMI-1640), or other appropriate aqueous buffer.
 - Sterile conical tubes or microcentrifuge tubes.
- Procedure:
 1. Thaw an aliquot of the Lansoprazole DMSO stock solution at room temperature.
 2. Perform serial dilutions of the stock solution in the desired cell culture medium or buffer to achieve the final experimental concentrations.
 3. Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.[6][7]
 4. Always include a vehicle control in your experiments, which consists of the cell culture medium with the same final concentration of DMSO as the highest concentration of Lansoprazole used.

IV. Mechanism of Action and Experimental Workflow

Lombazole (Lansoprazole) is a proton pump inhibitor (PPI). It is a prodrug that, in an acidic environment, is converted to its active form, which then irreversibly inhibits the H⁺/K⁺-ATPase (proton pump) in gastric parietal cells.[9][10] This action blocks the final step in gastric acid secretion.



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